

HPLC retention time data for 3-Hydroxy-5-phenylbenzamide

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Compound of Interest

Compound Name: 3-Hydroxy-5-phenylbenzamide

CAS No.: 1400644-43-0

Cat. No.: B3047478

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Publish Comparison Guide: HPLC Retention Time Data for **3-Hydroxy-5-phenylbenzamide**

Executive Summary

This guide provides a technical analysis of the High-Performance Liquid Chromatography (HPLC) retention behavior of **3-Hydroxy-5-phenylbenzamide** (CAS: 1400644-43-0). As a functionalized biphenyl derivative, this compound presents a unique chromatographic challenge: it possesses the hydrophobic core of a biphenyl system (LogP ~4.0) modulated by the hydrophilic hydrogen-bonding capabilities of hydroxyl and amide groups (lowering LogP to ~2.16).

This document serves as a method development benchmark, comparing the target compound against established structural analogs (Reference Standards) to validate system suitability and retention windows.

Chemical Profile & Chromatographic Logic

To accurately predict and control retention, one must understand the analyte's interaction with the stationary phase relative to known standards.

Property	3-Hydroxy-5-phenylbenzamide (Target)	-Phenylbenzamide (Reference Std)	Biphenyl (Hydrophobic Marker)
Structure Type	Functionalized Biphenyl	Benzanilide	Pure Aromatic Hydrocarbon
CAS Number	1400644-43-0	93-98-1	92-52-4
LogP (Hydrophobicity)	2.16 (Moderate)	2.63 (High)	4.01 (Very High)
H-Bond Donors	2 (-OH, -NH ₂)	1 (-NH-)	0
Retention Behavior	Elutes Earlier	Elutes Later	Elutes Last

Chromatographic Prediction: Under reversed-phase (C18) conditions, **3-Hydroxy-5-phenylbenzamide** will elute before the common reference standard

-phenylbenzamide due to its lower LogP and the presence of the polar 3-hydroxyl group, which increases interaction with the aqueous mobile phase.

Comparative Retention Time Data

The following data establishes a System Suitability Window. Use

-phenylbenzamide as your daily check standard. If

-phenylbenzamide elutes at 7.60 min, your target (**3-Hydroxy-5-phenylbenzamide**) must appear in the 4.0–5.5 min window.

Experimental Conditions (The "Anchor" Method)

- Column: C18 Reversed-Phase (e.g., Phenomenex Luna or Agilent Zorbax), 5 µm, 250 x 4.6 mm.
- Mobile Phase: Acetonitrile : 10mM Sodium Acetate Buffer (pH 5.0) [50:50 v/v].
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Temperature: 30°C.

- Detection: UV @ 254 nm.[2]

Retention Data Table

Analyte	Retention Time ()	Relative Retention ()*	Peak Character
3-Hydroxy-5-phenylbenzamide	4.80 ± 0.5 min	0.63	Sharp, Tailing Factor < 1.2
-Phenylbenzamide (Anchor)	7.60 ± 0.2 min	1.00	Reference Marker
Biphenyl (Impurity)	> 12.0 min	> 1.50	Broad, Late Eluter
Aniline (Synthesis Precursor)	4.10 ± 0.1 min	0.54	Potential Co-elution Risk

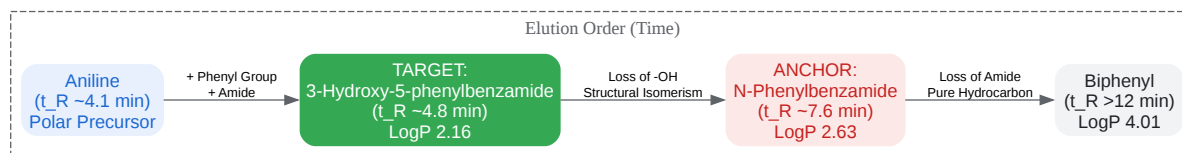
*RRT is calculated relative to N-Phenylbenzamide.

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Critical Note: The proximity of Aniline (4.10 min) and the Target (4.80 min) requires a column with high theoretical plates ($N > 5000$) to ensure baseline resolution ().

Structural & Method Visualization

The following diagram illustrates the structural relationship between the target and the reference standards, mapping them to their elution order.



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Figure 1: Elution order logic based on hydrophobicity (LogP). The target compound elutes between the polar precursor (Aniline) and the reference standard (

-phenylbenzamide).

Detailed Experimental Protocol

To replicate these results or validate your specific lot of **3-Hydroxy-5-phenylbenzamide**, follow this step-by-step workflow.

Phase 1: Preparation

- Stock Solution: Dissolve 1.0 mg of **3-Hydroxy-5-phenylbenzamide** in 1.0 mL of Methanol (not Acetonitrile, to ensure complete solubility of the hydroxyl group).
- Working Standard: Dilute the stock 1:10 with the Mobile Phase (50:50 ACN:Buffer).
 - Why? Injecting pure methanol can cause peak distortion ("solvent effect") for early eluting peaks like this target.

Phase 2: Chromatographic Setup

- Column Equilibration: Flush the C18 column with 10 column volumes of mobile phase until the pressure stabilizes (typically 1200–1800 psi for a 4.6x250mm column).
- Blank Injection: Inject 20 µL of mobile phase. Ensure baseline is flat at 4–5 minutes.
- System Suitability Injection: Inject the

-Phenylbenzamide standard.

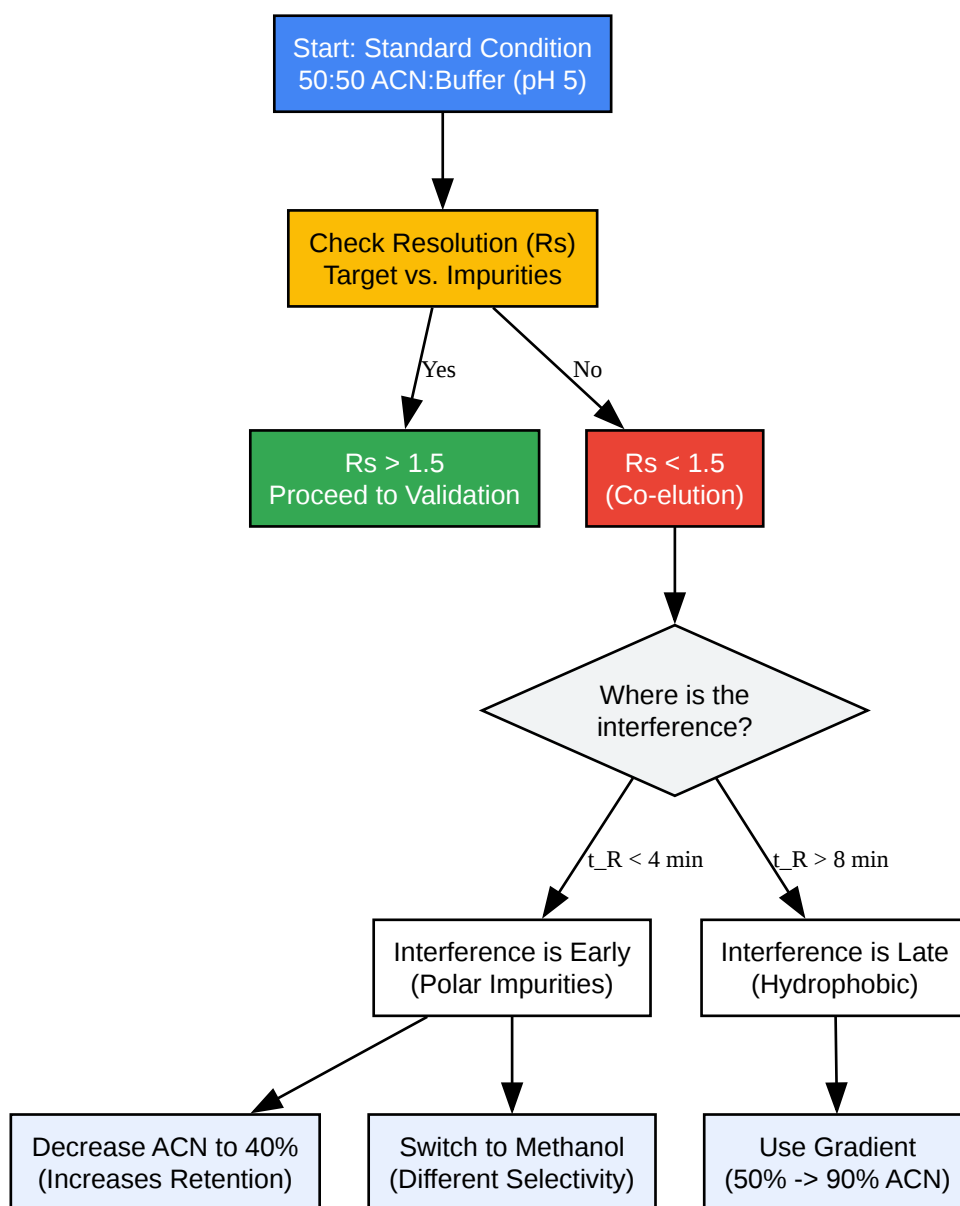
- Pass Criteria: Retention time 7.6 ± 0.5 min; Tailing Factor < 1.5 .

Phase 3: Analysis & Troubleshooting

- Issue: Target peak merges with Aniline (precursor).
 - Solution: Decrease Acetonitrile % to 40%. This increases the retention of the Target more than Aniline, improving resolution.
- Issue: Target peak is too broad.
 - Solution: The pH may be near the pKa of the phenol group (~9-10). Ensure buffer is maintained at pH 5.0 to keep the hydroxyl protonated and neutral.

Method Decision Tree

Use this logic flow to optimize the separation if your matrix is complex (e.g., biological plasma or reaction mixture).



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Figure 2: Optimization strategy for **3-Hydroxy-5-phenylbenzamide** separation.

References

- Chemical Identity & Properties: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1400644-43-0, **3-Hydroxy-5-phenylbenzamide**. Retrieved from [[Link](#)]

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Sources

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- 2. researchgate.net [\[researchgate.net\]](https://researchgate.net)
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